

Available Chemical Data of Fungisterol

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Compound Focus: Fungisterol

CAS No.: 516-78-9

Cat. No.: S631636

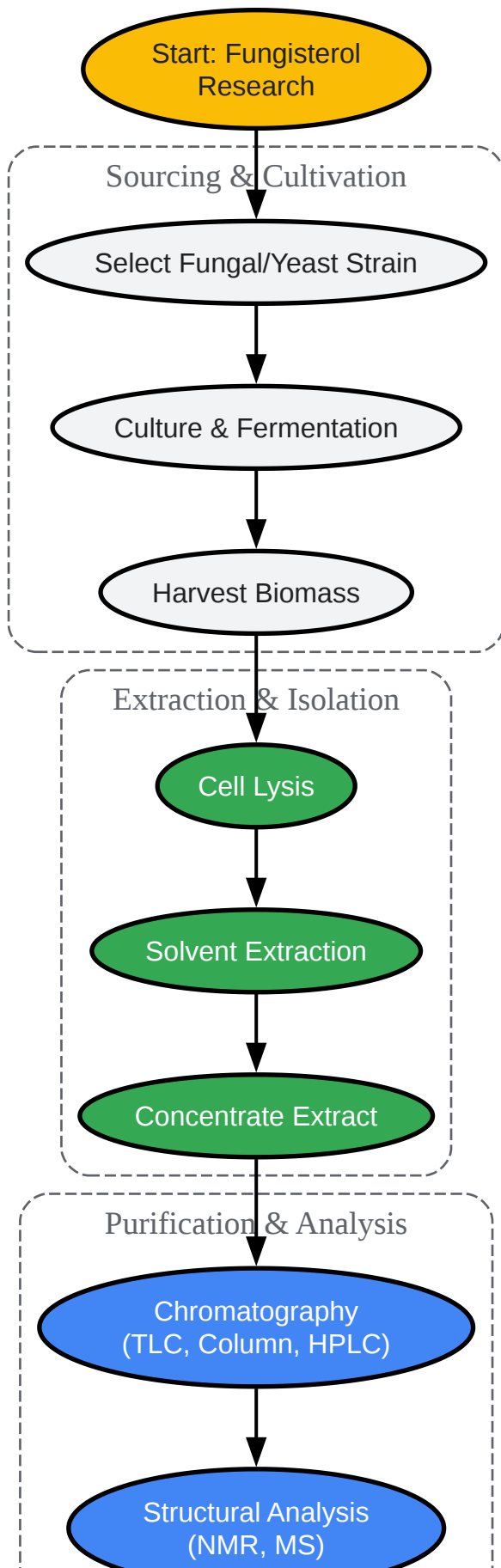
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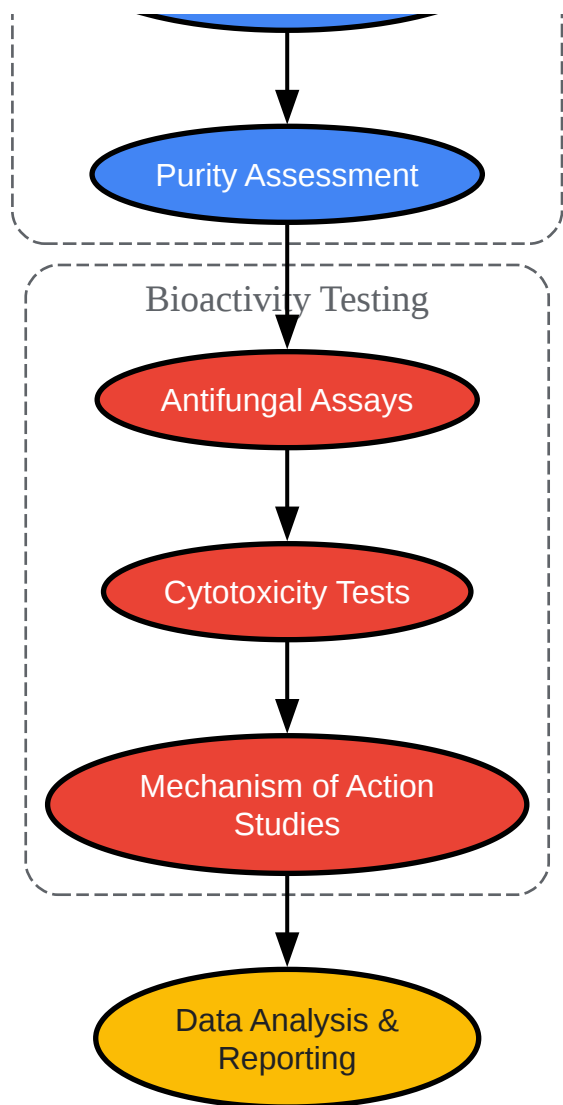
Here is a summary of the fundamental chemical and sourcing information available for **Fungisterol**, which can serve as a foundation for your research.

Property	Details
IUPAC Name	5 α -Ergost-7-en-3 β -ol [1]
Molecular Formula	C ₂₈ H ₄₈ O [1] [2]
Molar Mass	400.691 g·mol ⁻¹ [1]
Bioactive Source	Certain fungi and mutant strains of <i>Saccharomyces cerevisiae</i> yeast [1] [3]
ChemSpider ID	4446739 [2]

Proposed Framework for Protocol Development

In the absence of detailed published protocols, here is a general framework and key considerations for developing your own experimental notes for working with **Fungisterol**. You can use the following Graphviz diagram as a roadmap for the overall workflow.





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Diagram Title: Fungisterol Research Workflow

To build your detailed protocols, focus on these key experimental phases:

- **Sourcing and Cultivation:** Since **Fungisterol** is produced by fungi and yeast [1] [3], your protocol should begin with the specific strain selection, culture conditions (media, temperature, aeration), and biomass harvesting methods.
- **Extraction and Isolation:** Detail the cell lysis method (e.g., bead beating, sonication) and the solvents used for extraction (e.g., chloroform-methanol mixtures common for sterols). Specify ratios, temperatures, and durations.
- **Purification and Analysis:** Outline chromatographic techniques. Thin-layer chromatography (TLC) can be used for initial screening, followed by column chromatography or HPLC for purification. Structural confirmation should leverage techniques like NMR and Mass Spectrometry [3].

- **Bioactivity Testing:** Reference the study on yeast resistance to polyene antibiotics [1] as a starting point for designing antifungal assays or other mechanistic studies.

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References

1. - Wikipedia Fungisterol [en.m.wikipedia.org]
2. | C28H48O Fungisterol [chemspider.com]
3. Episterol and fungisterol from mutant strains of the yeast... [link.springer.com]

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